

Application of Phenyl Propionate in Fragrance Formulation Research

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Compound of Interest

Compound Name: *Phenyl propionate*

Cat. No.: *B036179*

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Introduction

Phenyl propionate is an aromatic ester that possesses a unique and versatile olfactory profile, making it a valuable ingredient in the fragrance industry. Its characteristic sweet, floral, and fruity notes with honey and balsamic undertones allow for its use in a wide array of fragrance compositions, from fine perfumes to personal care and household products. This document provides detailed application notes and protocols for the effective use of **phenyl propionate** in fragrance formulation research. It covers its physicochemical properties, olfactory characteristics, stability, analytical quantification, sensory evaluation, and a laboratory-scale synthesis protocol.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **phenyl propionate** is essential for its effective incorporation into fragrance formulations. These properties influence its solubility, volatility, and stability in various product bases.

| Property | Value | Reference |
|-------------------|---|-----------|
| Chemical Name | Phenyl propanoate | [1] |
| Synonyms | Propanoic acid, phenyl ester; Phenyl propionate | [1] |
| CAS Number | 637-27-4 | [1] |
| Molecular Formula | C ₉ H ₁₀ O ₂ | [1] |
| Molecular Weight | 150.17 g/mol | [1] |
| Appearance | Colorless to pale yellow liquid | [2] |
| Boiling Point | 211 °C at 760 mmHg | [1] |
| Melting Point | 20 °C | |
| Vapor Pressure | 0.2242 hPa @ 20°C; 0.3345 hPa @ 25°C | |
| Solubility | Soluble in ethanol (966.17 g/L), methanol (1228.57 g/L), isopropanol (731.26 g/L). Slightly soluble in water. | [1] |
| LogP (o/w) | 2.0 | [1] |

Olfactory Profile and Applications

Phenyl propionate is characterized by a complex and multifaceted aroma profile. Its primary notes are floral, with significant honey, phenolic, animalic, and fruity facets.[1] This complexity makes it a versatile ingredient in the perfumer's palette.

Olfactory Descriptors:

- Primary: Floral[1]
- Secondary: Honey, Phenolic, Animalic, Fruity[1]

Applications in Fragrance Formulation:

- **Fine Fragrances:** Used to impart warmth, sweetness, and a floral-fruity character. It can act as a modifier, adding complexity and depth to floral bouquets, particularly in rose and hyacinth accords.
- **Personal Care Products:** Incorporated into lotions, creams, soaps, and shampoos to provide a pleasant and lasting scent.^[3] Its stability in various bases is a key consideration for these applications.
- **Household Products:** Utilized in air fresheners, detergents, and fabric softeners to create inviting and clean aromas.

While some sources may indicate "not for fragrance use," patent literature and its olfactory profile confirm its application in fragrance compositions.^{[3][4][5]} The discrepancy may arise from regulatory considerations or specific use restrictions in certain applications or regions. Researchers should always consult the latest regulatory guidelines and perform their own safety and stability assessments. For instance, the structurally similar 3-phenyl propyl propionate is recommended for use at up to 20% in fragrance concentrates.^[6]

Stability Testing Protocol for Phenyl Propionate in a Cosmetic Emulsion

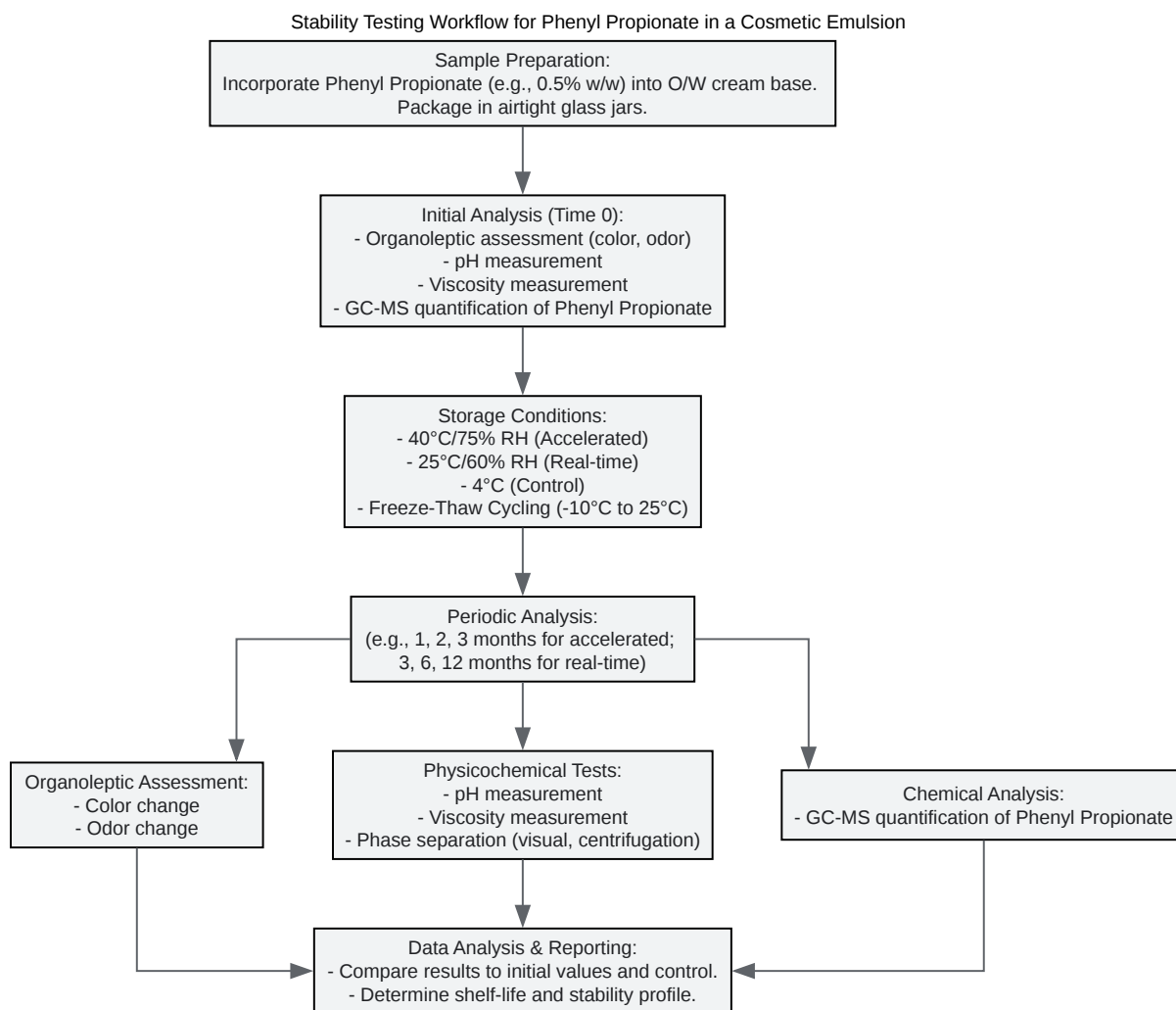
Objective: To evaluate the physical and chemical stability of **phenyl propionate** in a representative oil-in-water (O/W) cosmetic emulsion under accelerated and real-time conditions.

Materials and Equipment:

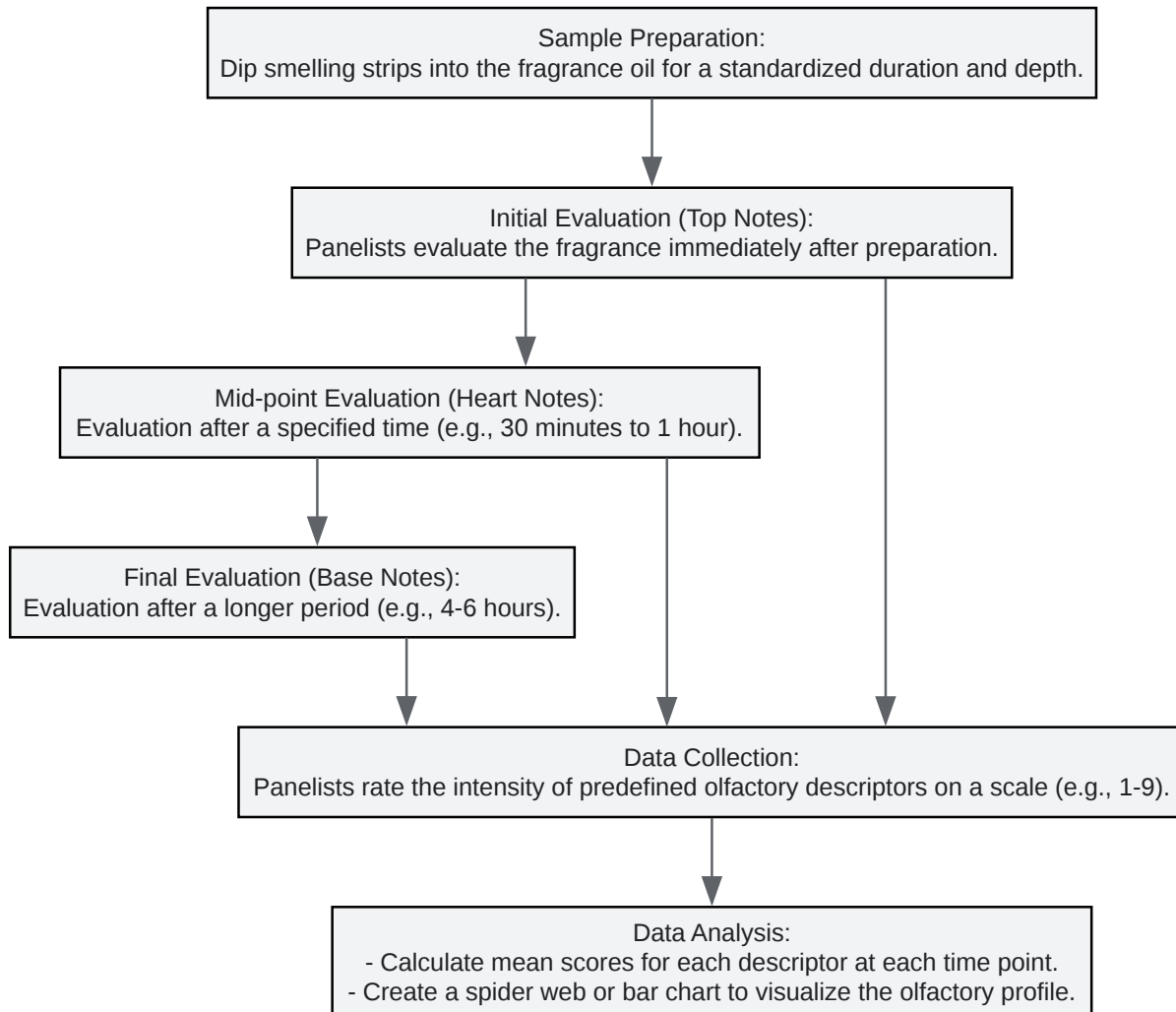
- **Phenyl propionate**
- O/W cream base (fragrance-free)
- Glass jars with airtight lids
- Stability chambers/ovens (25°C/60% RH, 40°C/75% RH)
- Refrigerator (4°C)

- Freezer (-10°C)
- pH meter
- Viscometer
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Centrifuge

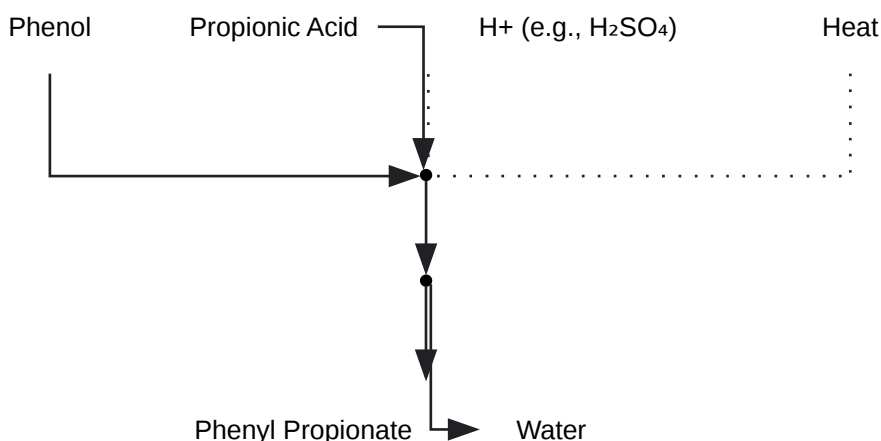
Experimental Workflow:



Sensory Evaluation Workflow for a Fragrance with Phenyl Propionate



Fischer Esterification of Phenol and Propionic Acid



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